

Azido-PEG12-acid safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG12-acid

Cat. No.: B3040537

[Get Quote](#)

In-Depth Technical Safety Guide: Azido-PEG12-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Azido-PEG12-acid** (CAS No: 1167575-20-3), a heterobifunctional PEG linker. The information is compiled from various supplier Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical Identification and Physical Properties

Azido-PEG12-acid is a monodisperse polyethylene glycol (PEG) derivative containing an azide group and a terminal carboxylic acid. The hydrophilic PEG spacer enhances solubility in aqueous media.


Identifier	Value
IUPAC Name	1-Azido-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-39-oic acid
Synonyms	Azide-PEG12-COOH, Azido-dPEG®12-acid
CAS Number	1167575-20-3[1][2]
Molecular Formula	C27H53N3O14[2][3]
Molecular Weight	643.72 g/mol [3]
Appearance	Not consistently specified; may be a liquid or solid
Purity	≥98%
Solubility	Soluble in Water, DMSO, DCM, DMF

Hazard Identification and Classification

Azido-PEG12-acid is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity and irritation.

Hazard Classification	GHS Code	Description
Acute toxicity, oral	H302	Harmful if swallowed.
Skin corrosion/irritation	H315	Causes skin irritation.
Serious eye damage/eye irritation	H319	Causes serious eye irritation.
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation.

GHS Pictograms:

 alt text

Signal Word: Warning

Other Hazards: This substance/mixture contains no components considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.

Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **Azido-PEG12-acid**.

Aspect	Recommendation
Ventilation	Use only outdoors or in a well-ventilated area.
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.
Storage Conditions	Store locked up. Recommended storage at -20°C.
Incompatible Materials	Information not available in provided SDSs.

First Aid Measures

In case of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Emergency Procedures and Spill Management

In the event of a spill or release, follow these procedures to mitigate the hazard.

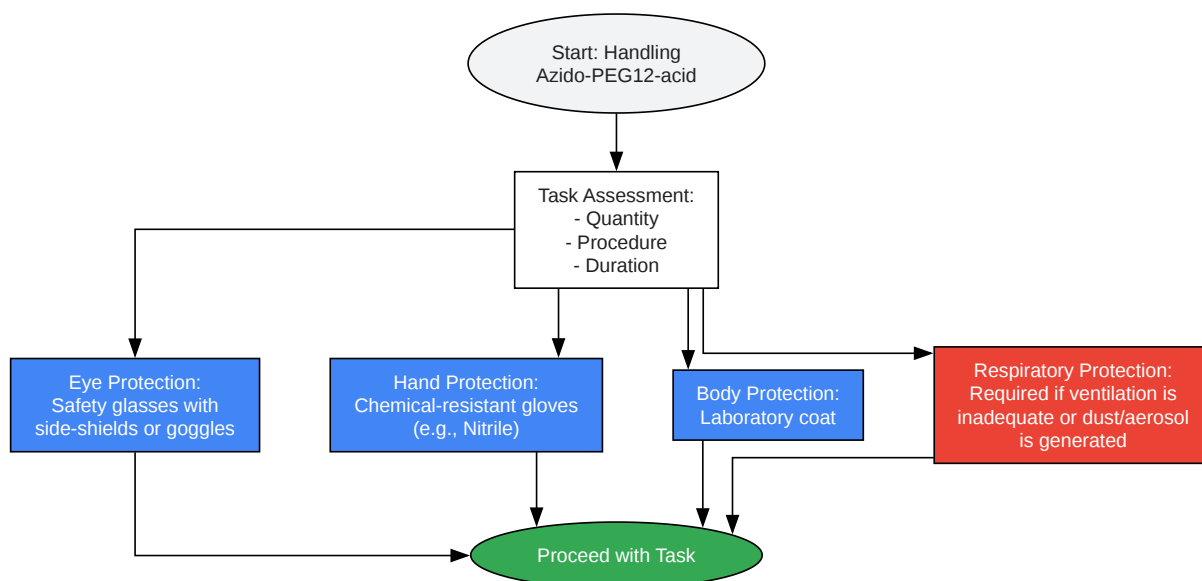
Aspect	Procedure
Personal Precautions	Avoid breathing dust/fume/gas/mist/vapors/spray.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
Containment and Cleanup	Absorb with inert material and dispose of as hazardous waste.

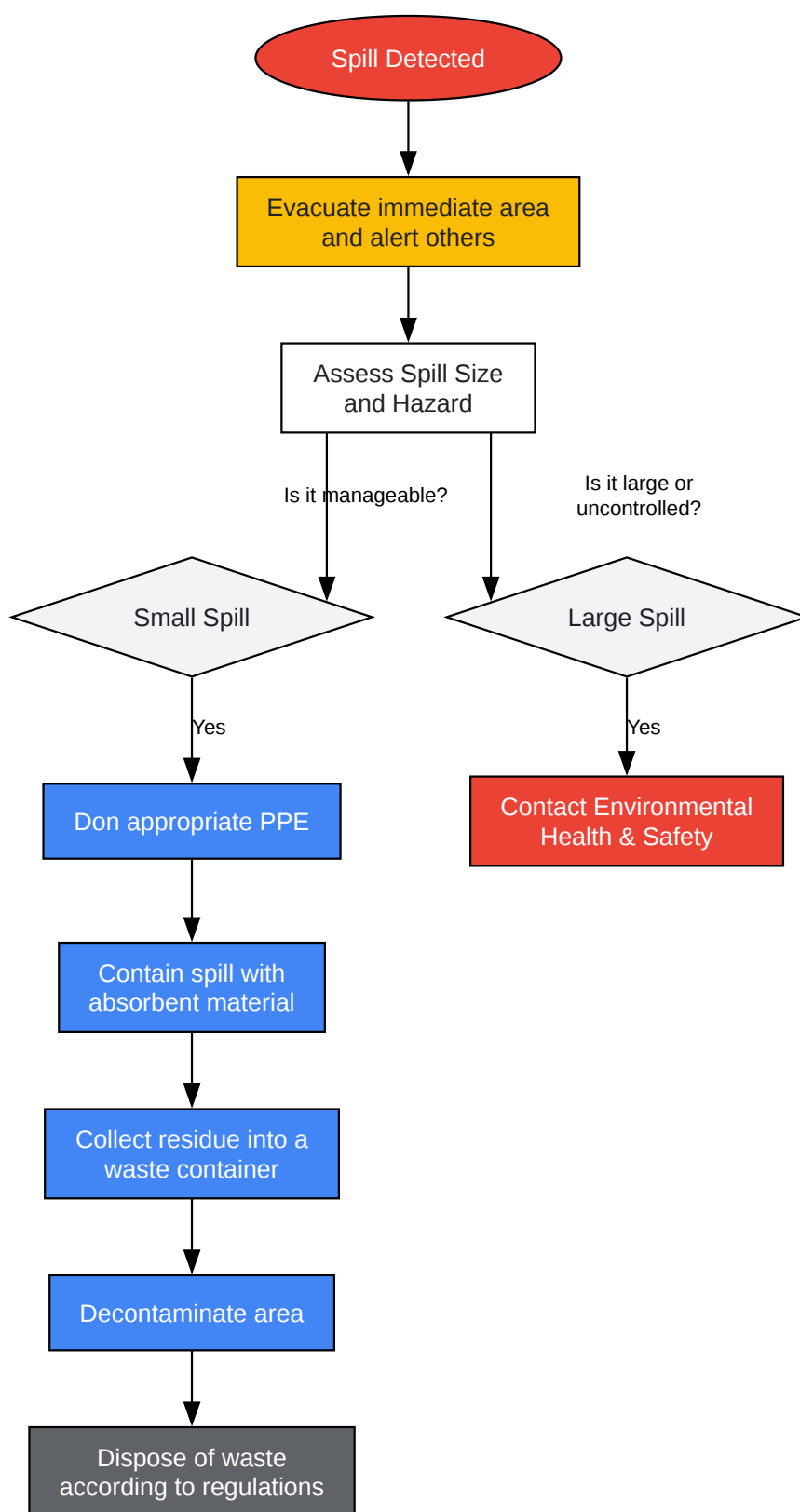
Experimental Protocols

The Safety Data Sheets reviewed for **Azido-PEG12-acid** do not contain detailed experimental protocols for the toxicological and physical-chemical property testing. SDSs are summary documents and typically do not include the level of methodological detail found in primary research publications.

Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **Azido-PEG12-acid**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azido-dPEG 12-acid SDS - Download & Subscribe for Updates [sdsmanager.com]
- 2. Azido-PEG12-acid, 1167575-20-3 | BroadPharm [broadpharm.com]
- 3. N3-PEG12-COOH, 1167575-20-3, Azide-PEG12-Acid [biochempeg.com]
- To cite this document: BenchChem. [Azido-PEG12-acid safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3040537#azido-peg12-acid-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

